

Physical and chemical properties of calaverite

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Compound of Interest

Compound Name: Gold telluride

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An In-depth Technical Guide to the Physical and Chemical Properties of Calaverite

Abstract

Calaverite (AuTe_2), a **gold telluride** mineral, is a significant, albeit uncommon, ore of gold.^[1] First identified in Calaveras County, California, in 1861, this mineral presents unique chemical and physical characteristics that are of considerable interest to researchers, geologists, and metallurgical professionals.^{[1][2]} Its refractory nature in conventional gold extraction processes necessitates a thorough understanding of its properties for the development of efficient processing techniques.^{[3][4]} This guide provides a comprehensive overview of the core physical and chemical properties of calaverite, details common experimental protocols for its characterization, and presents visual workflows for its analysis and transformation.

Chemical Properties and Composition

Calaverite is primarily composed of gold and tellurium, with an idealized chemical formula of AuTe_2 .^{[3][5]} This corresponds to approximately 43.6% gold and 56.4% tellurium by weight.^{[2][3]}

Compositional Variations:

- **Silver Content:** A notable characteristic of calaverite is the common substitution of gold by silver (Ag).^[3] This substitution can be up to approximately 3% by weight.^{[1][6][7]}
- **Relationship to other Tellurides:** Calaverite is closely related to other gold-silver tellurides like sylvanite ($(\text{Ag,Au})\text{Te}_2$) and krennerite (AuTe_2), which have different crystal structures and typically higher silver content.^{[1][7][8]}

Reactivity and Solubility:

- **Acid Treatment:** Calaverite is insoluble in water and weak acids.^[3] It decomposes in nitric acid, leaving behind a residue of spongy gold.^{[3][9]} The mineral dissolves in hot, concentrated sulfuric acid, producing a characteristic red solution of tellurium and a spongy mass of gold.^{[1][7][10]}
- **Thermal Decomposition:** When heated in the presence of air to temperatures above 470°C, calaverite decomposes to yield metallic gold and tellurium dioxide (TeO₂).^[3]
- **Oxidation:** In natural geological settings, calaverite undergoes oxidation to form native gold, tellurium oxides, and other secondary telluride minerals.^[3]
- **Cyanidation Behavior:** The extraction of gold from calaverite using standard cyanidation processes is notably inefficient.^{[4][11]} This refractory behavior is attributed to the formation of a passivating film of tellurium dioxide (TeO₂) or hydrated tellurous acid (H₂TeO₃) on the mineral's surface, which inhibits the dissolution of gold.^{[4][12][13]} Research has shown that leaching rates can be improved by using high concentrations of lime (calcium oxide) in conjunction with lead nitrate and oxygen injection.^{[4][13]}

Table 1: Chemical Properties of Calaverite

Property	Description	Source(s)
Chemical Formula	AuTe ₂	[2][3][5][6]
Ideal Composition	~43.6% Gold (Au), ~56.4% Tellurium (Te)	[2][3]
Common Impurities	Silver (Ag), substituting for Au	[2][3][6]
Solubility	Insoluble in water and weak acids. Decomposes in nitric acid. Soluble in hot, concentrated sulfuric acid.	[1][3][7][9]
Reactivity with Cyanide	Slow dissolution rate due to surface passivation.	[4][12][13]
Thermal Stability	Decomposes in air above 470°C.	[3]

Physical and Crystallographic Properties

Calaverite possesses a distinct set of physical properties that aid in its identification. It is a dense, brittle mineral with a metallic luster.[2][3][5]

Table 2: Physical Properties of Calaverite

Property	Value / Description	Source(s)
Color	Brass-yellow to silver-white	[1][2][3][5][6]
Luster	Metallic	[1][2][3][5][8]
Streak	Greenish to yellowish-gray	[2][3][5][6]
Mohs Hardness	2.5 - 3	[2][3][5][6][14]
Specific Gravity	9.1 - 9.4	[2][3][5]
Cleavage	None to poor	[1][2][3][7][9]
Fracture	Uneven to sub-conchoidal	[1][2][3][7]
Tenacity	Brittle	[2][3][7][9]
Transparency	Opaque	[2][3][8][15]

Crystallography: Calaverite crystallizes in the monoclinic system, typically forming bladed or prismatic crystals that can be striated.[1][3][5] A key feature of its structure is an incommensurate modulation, where atomic positions show periodic distortions that do not perfectly align with the main crystal lattice, a subject of significant crystallographic study.[3]

Table 3: Crystallographic Data for Calaverite

Parameter	Value	Source(s)
Crystal System	Monoclinic	[1][2][3][5][16]
Space Group	C2/m	[1][2]
Unit Cell Parameters	$a \approx 7.19 \text{ \AA}$, $b \approx 4.4 \text{ \AA}$, $c \approx 5.08 \text{ \AA}$; $\beta \approx 90.3^\circ$	[1][2]
Crystal Habit	Bladed, slender striated prisms; also massive and granular	[3][5][7]
Twinning	Common on {110}	[2][15]

Experimental Protocols

The characterization of calaverite involves a range of analytical techniques, from classical chemical tests to modern instrumental methods.

Protocol 3.1: Mineral Identification via Blowpipe Analysis A traditional method for preliminary identification of telluride minerals.

- A small, representative fragment of the suspected calaverite is placed on a charcoal block.
- A blowpipe flame is directed onto the fragment.
- Observation: Calaverite will fuse easily. The presence of tellurium imparts a bluish-green color to the flame. Upon continued heating, the mineral decomposes, leaving behind a small, yellow globule of metallic gold.[\[9\]](#)[\[17\]](#)
- Safety: This procedure should be performed in a well-ventilated area with appropriate safety glasses.

Protocol 3.2: X-ray Diffraction (XRD) for Structural Analysis XRD is the definitive method for determining the crystal structure and identifying the mineral phase.

- Sample Preparation: A small sample of calaverite is ground into a fine, homogeneous powder using an agate mortar and pestle.
- Mounting: The powder is packed into a sample holder, ensuring a flat, smooth surface.
- Data Acquisition: The sample is placed in a powder diffractometer. X-rays (commonly Cu K α radiation) are directed at the sample, and the diffraction pattern is recorded over a range of 2θ angles.
- Data Analysis: The resulting diffractogram (a plot of intensity vs. 2θ) is analyzed. The peak positions are compared to a database (e.g., the JCPDS-ICDD) to confirm the identity of calaverite.[\[18\]](#) The precise lattice parameters can be determined through Rietveld refinement of the pattern.[\[19\]](#)

Protocol 3.3: Electron Probe Microanalysis (EPMA) for Chemical Composition EPMA is used for quantitative chemical analysis of the mineral on a microscopic scale.

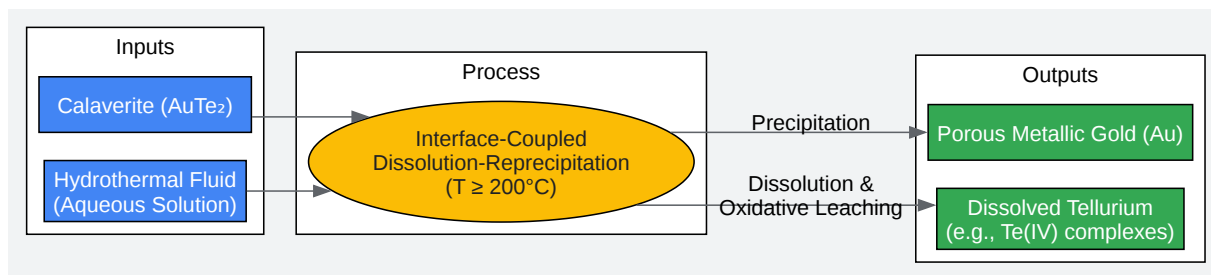
- **Sample Preparation:** A sample of calaverite, typically within a polished ore section or thin section, is coated with a thin layer of carbon to ensure electrical conductivity.
- **Analysis:** The sample is placed in the EPMA instrument. A focused beam of high-energy electrons is directed at a specific point on the mineral surface.
- **Signal Detection:** The electron beam excites the atoms in the sample, causing them to emit characteristic X-rays. The wavelengths and intensities of these X-rays are measured by wavelength-dispersive spectrometers.
- **Quantification:** The measured X-ray intensities are compared to those obtained from standards of known composition. This allows for the precise quantification of the elemental composition (Au, Te, Ag, etc.) at the analyzed point.[\[18\]](#)

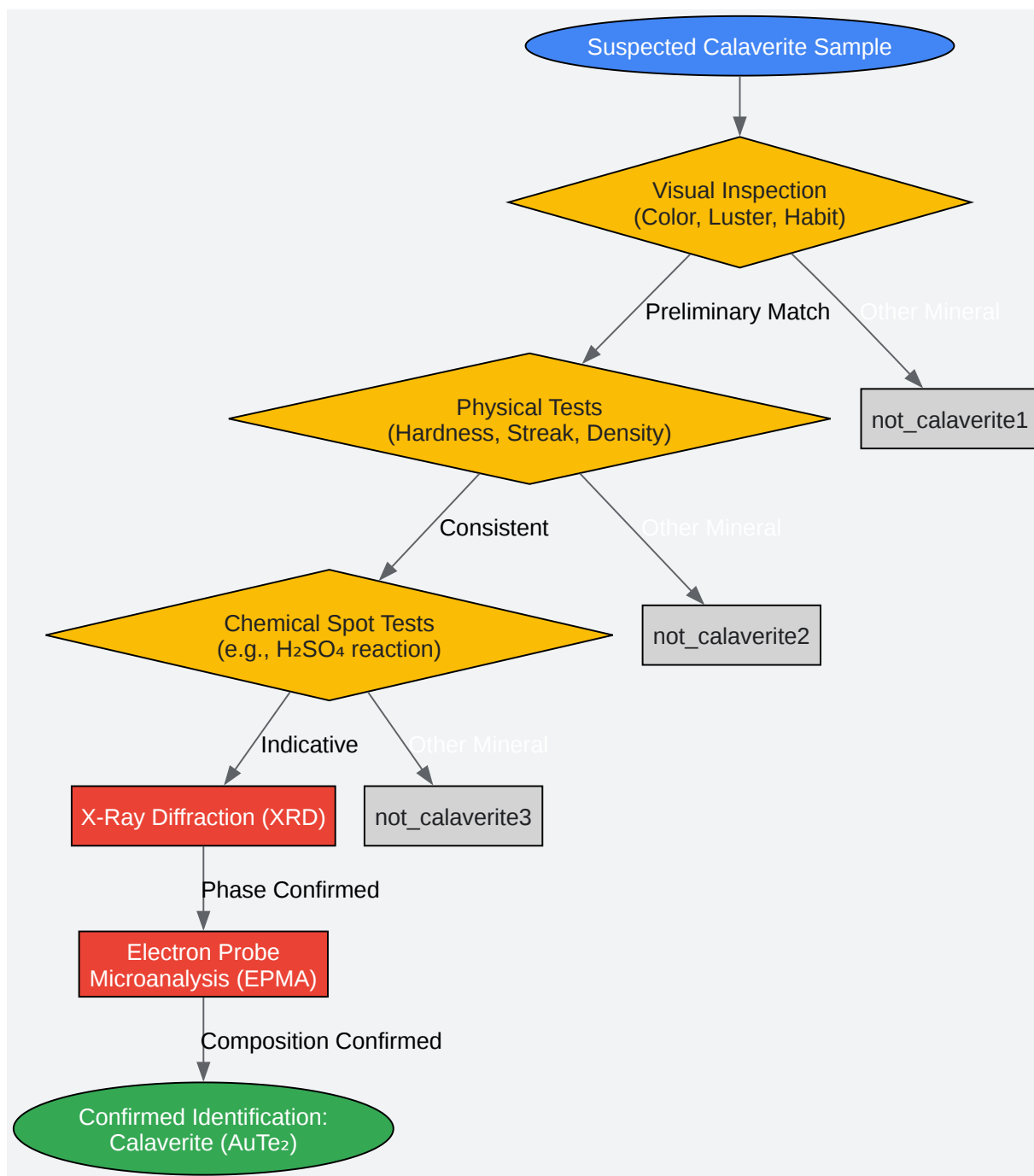
Protocol 3.4: Hydrothermal Transformation Experiment This protocol simulates the natural alteration of calaverite to gold.

- **Reactants:** Grains of natural calaverite (e.g., ~100 µm in size) are placed in a reaction vessel (e.g., a Teflon-lined autoclave).
- **Fluid Medium:** An aqueous solution (e.g., a 0.2 M buffer solution to control pH) is added to the vessel.[\[20\]](#)
- **Reaction Conditions:** The vessel is sealed and heated to hydrothermal conditions (e.g., 220°C) for a set duration (e.g., 24 hours).[\[20\]](#)[\[21\]](#)
- **Product Analysis:** After the experiment, the solid products are recovered, washed, and dried. They are then analyzed using techniques such as Scanning Electron Microscopy (SEM) to observe textural changes (e.g., the formation of porous gold) and XRD to identify the resulting mineral phases.[\[19\]](#)[\[21\]](#)

Visualizations

The following diagrams illustrate key processes related to calaverite analysis and transformation.





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